

physical and chemical properties of 2,6-Dimethylhydroquinone

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Compound of Interest

Compound Name: 2,6-Dimethylhydroquinone

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An In-depth Technical Guide to the Physical and Chemical Properties of 2,6-Dimethylhydroquinone

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dimethylhydroquinone (DMHQ), also known as 2,6-dimethylbenzene-1,4-diol, is an organic compound belonging to the hydroquinone family.^{[1][2]} Its structure consists of a benzene ring substituted with two hydroxyl groups at positions 1 and 4, and two methyl groups at positions 2 and 6. This compound and its derivatives are of significant interest in various fields, including pharmaceuticals, polymer chemistry, and materials science, primarily due to their antioxidant properties.^{[3][4][5]} **2,6-Dimethylhydroquinone** serves as a versatile intermediate in the synthesis of more complex molecules, including dyes and antioxidants.^[5] This technical guide provides a comprehensive overview of the physical and chemical properties of **2,6-Dimethylhydroquinone**, detailed experimental protocols for their determination, and a discussion of its chemical reactivity.

Physical Properties

The physical characteristics of **2,6-Dimethylhydroquinone** have been determined through various analytical techniques. It typically appears as a white to light yellow or light red crystalline solid.^{[3][6]} A summary of its key physical properties is presented in the tables below.

General and Thermodynamic Properties

Property	Value	Source(s)
Appearance	White to Light yellow to Light red powder to crystal	[6]
Molecular Formula	C ₈ H ₁₀ O ₂	[1][7][8]
Molecular Weight	138.16 g/mol	[1]
Melting Point	149 - 154 °C	[1][7][9]
Boiling Point	284.6 °C at 760 mmHg	[3][7][8][9]
Density	1.162 g/cm ³	[3][7][9]
Flash Point	141.1 °C	[3][7]
Vapor Pressure	0.00172 mmHg at 25°C	[3][7]
Refractive Index	1.582	[3][7]

Solubility and Partitioning

Property	Value	Conditions	Source(s)
Water Solubility	4.535 x 10 ⁴ mg/L	@ 25 °C (estimated)	[2][3][10]
Solubility	Soluble in Methanol	[6][7]	
LogP	1.00 - 1.71	[1][3][7]	

Chemical Properties

The chemical behavior of **2,6-Dimethylhydroquinone** is largely dictated by the two hydroxyl groups on the aromatic ring, which are susceptible to oxidation.

Acidity

Property	Value	Conditions	Source(s)
pKa	10.92 ± 0.23	Predicted	[3][6][7]

Spectroscopic Data

¹ H NMR (400 MHz, DMSO-d ₆)	δ (ppm)	Intensity
-CH ₃	2.08	1000.00
Ar-H	6.32	198.00
Ar-H	6.33	259.00
-OH	7.39	220.00
-OH	8.43	305.00
Source:[1]		

¹³ C NMR (100.40 MHz, DMSO-d ₆)	δ (ppm)	Intensity
-CH ₃	16.66	1000.00
Ar-C	114.44	902.00
Ar-C	125.40	801.00
Ar-C-OH	145.33	393.00
Ar-C-OH	149.65	431.00
Source:[1]		

Experimental Protocols

The following sections detail the standard methodologies for determining the key physicochemical properties of **2,6-Dimethylhydroquinone**.

Melting Point Determination

The melting point of **2,6-Dimethylhydroquinone** can be determined using the capillary method with a calibrated melting point apparatus.

- A small amount of finely powdered, dry **2,6-Dimethylhydroquinone** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a rate of 10-20 °C/min initially.
- The heating rate is reduced to 1-2 °C/min when the temperature is within 15-20 °C of the expected melting point (149-154 °C).
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

Solubility Determination (Gravimetric Method)

This protocol is adapted from methodologies used for determining the solubility of hydroquinone in various solvents.[\[11\]](#)

- An excess amount of **2,6-Dimethylhydroquinone** is added to a known volume of the solvent (e.g., water, methanol) in a jacketed glass flask maintained at a constant temperature (e.g., 25 °C) by a circulating water bath.[\[11\]](#)
- The solution is continuously stirred with a magnetic stirrer for a sufficient time to ensure equilibrium is reached.[\[11\]](#)
- Stirring is stopped, and the solution is allowed to stand, permitting the undissolved solid to settle.[\[11\]](#)
- A known volume of the clear supernatant is carefully withdrawn using a pre-heated pipette and transferred to a pre-weighed container.
- The solvent is evaporated from the container under reduced pressure or gentle heating.
- The container with the dried solute is weighed again. The mass of the dissolved **2,6-Dimethylhydroquinone** is calculated by difference.
- Solubility is then expressed in terms of mass per volume (e.g., mg/L).

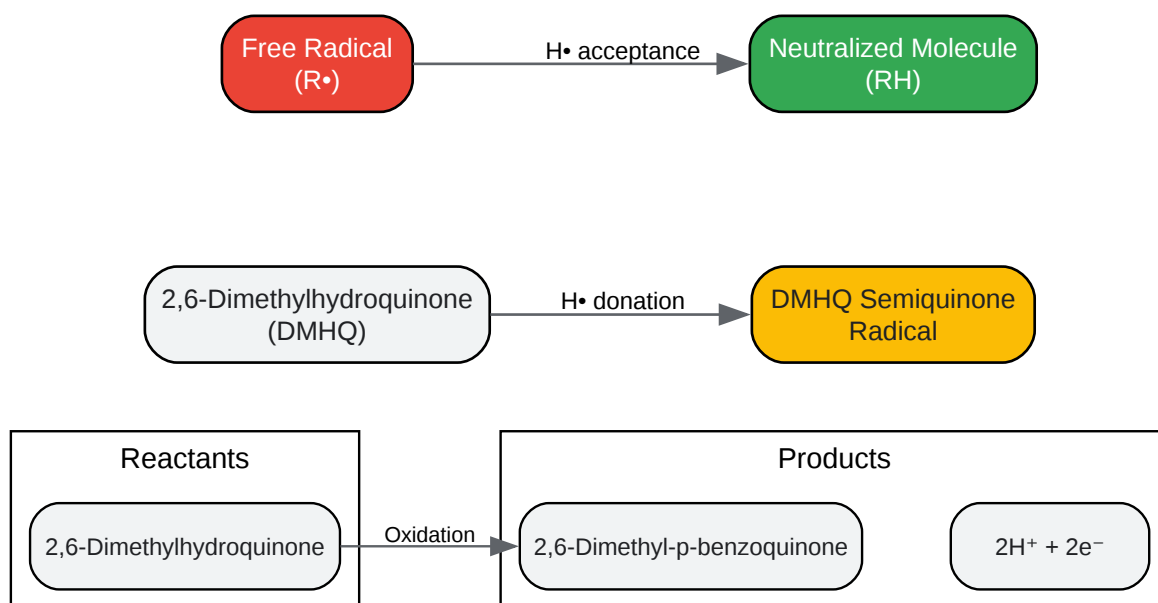
Nuclear Magnetic Resonance (NMR) Spectroscopy

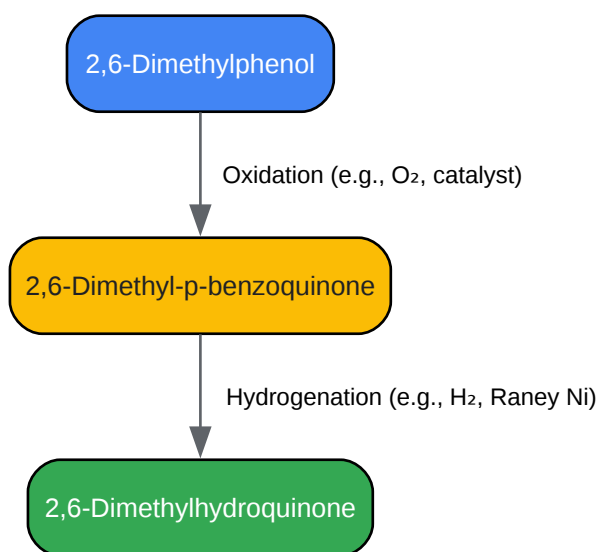
- Approximately 5-10 mg of **2,6-Dimethylhydroquinone** is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., DMSO- d_6) in an NMR tube.[1]
- The tube is capped and shaken gently to ensure the sample is fully dissolved.
- The NMR tube is placed in the NMR spectrometer (e.g., a 400 MHz instrument).
- ^1H and ^{13}C NMR spectra are acquired according to standard instrument parameters. The solvent peak is used as a reference for chemical shifts.

Chemical Reactivity and Mechanisms

Antioxidant Activity

2,6-Dimethylhydroquinone is recognized for its antioxidant properties.[3][4] The primary mechanism of action involves the donation of hydrogen atoms from its hydroxyl groups to neutralize free radicals.[3] This process interrupts the chain reactions of oxidation, thereby preventing or delaying the degradation of other substances.[3] The resulting **2,6-dimethylhydroquinone** radical is relatively stable due to resonance delocalization, which makes the parent compound an effective radical scavenger.





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